

Application Notes and Protocols for 5-Nitro-1H-indazole-3-carbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitro-1H-indazole-3-carbonitrile

Cat. No.: B1632264

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Nitro-1H-indazole-3-carbonitrile, also known as DL0805, is a small molecule inhibitor of Rho-associated coiled-coil containing protein kinase (ROCK). It has demonstrated potent inhibitory activity against ROCK-I and has been investigated for its vasorelaxant properties, suggesting potential applications in cardiovascular research, particularly in the context of hypertension.^[1] These application notes provide detailed protocols for in vitro assays to characterize the activity of **5-Nitro-1H-indazole-3-carbonitrile**, including its inhibitory effect on ROCK, its cytotoxic profile, and its vasorelaxant effects on vascular smooth muscle.

Quantitative Data Summary

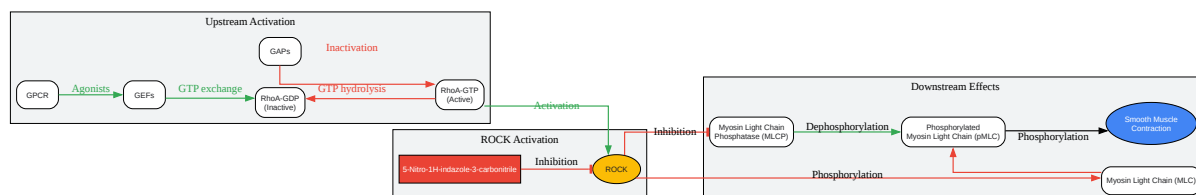
The following table summarizes the available quantitative data for **5-Nitro-1H-indazole-3-carbonitrile**.

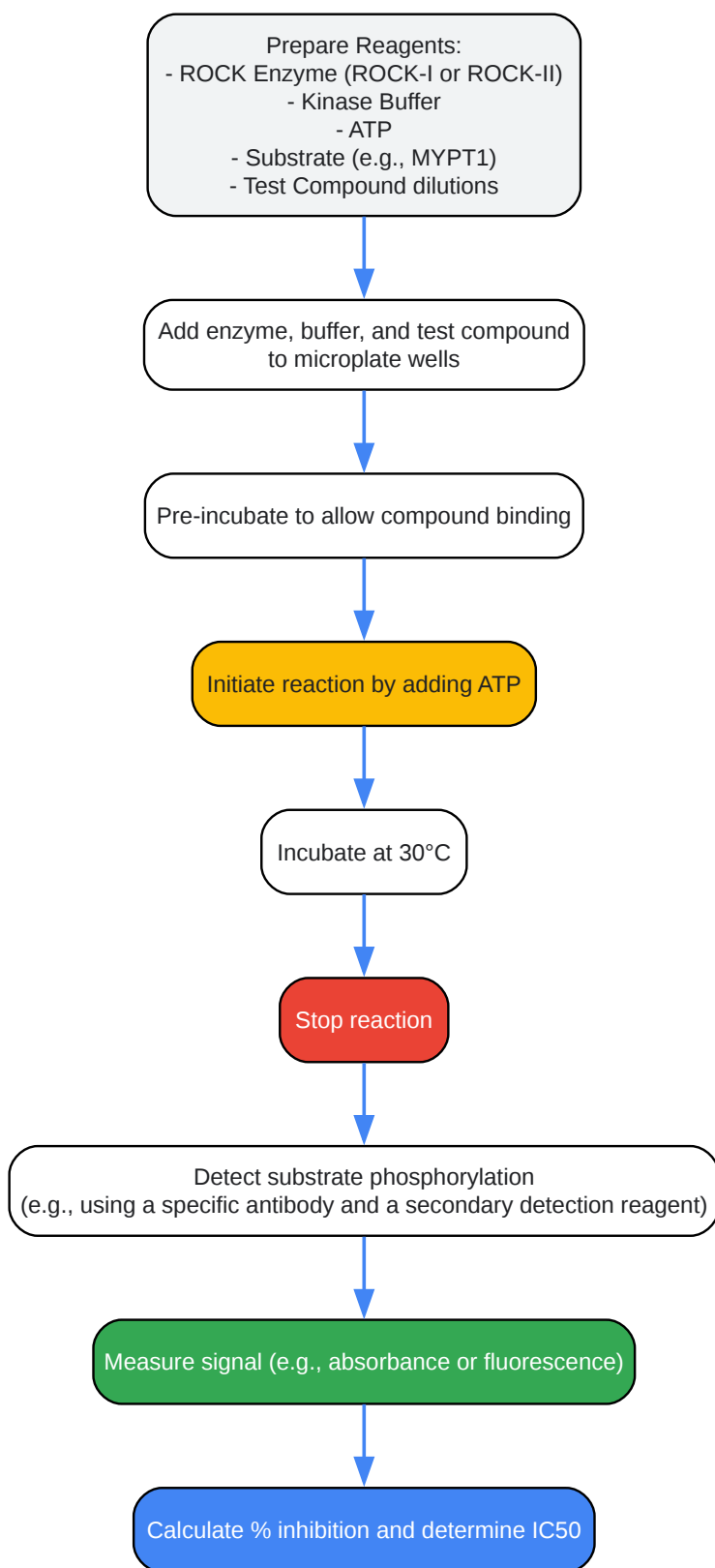
Assay	Target/Cell Line	Parameter	Value	Reference
ROCK Inhibition	ROCK-I	IC50	6.67 μ M	[1]
ROCK Inhibition	ROCK-II	IC50	Data not available	
Cytotoxicity	Various Cell Lines	IC50	Data not available	

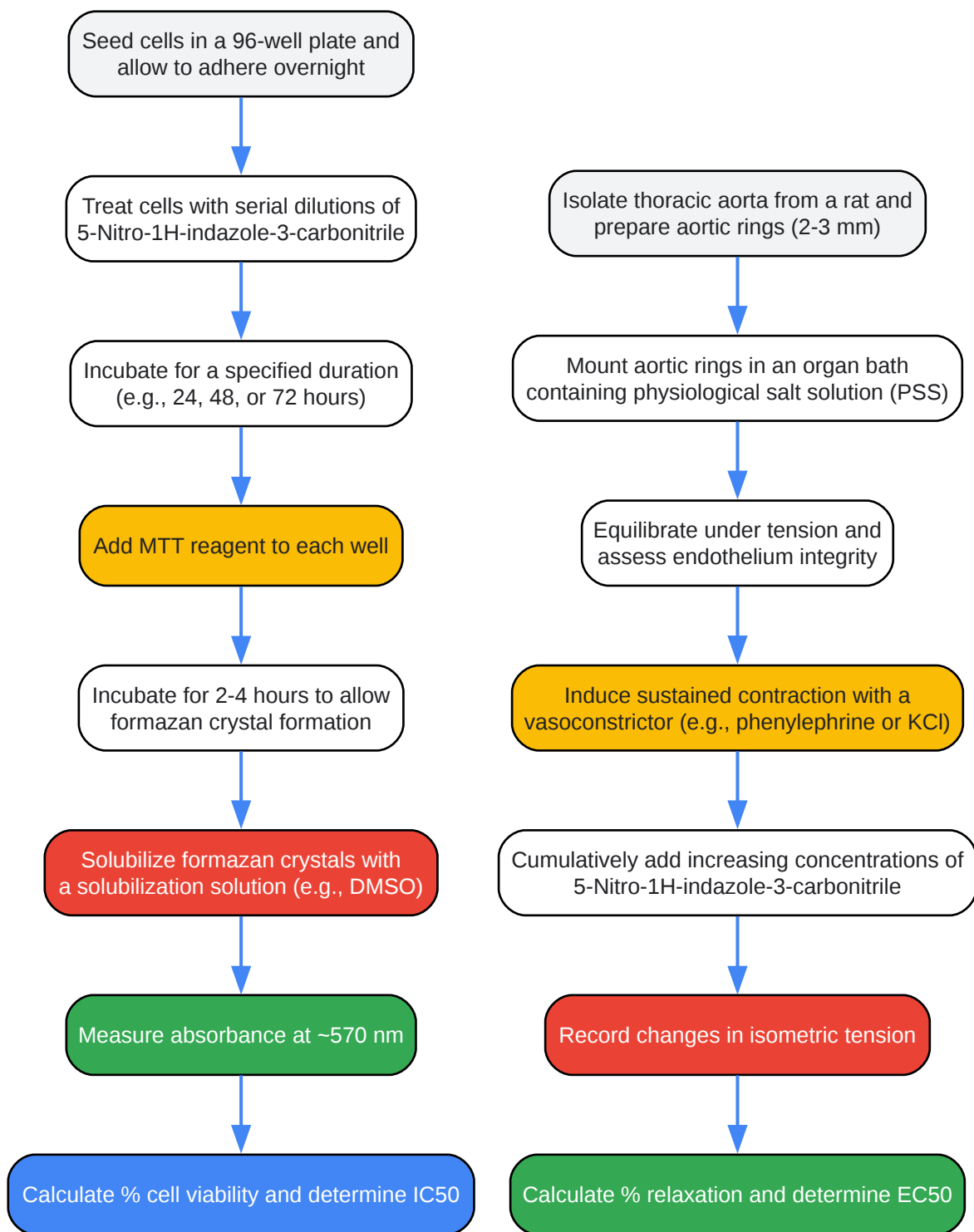
Note: While described as having "high toxicity," specific IC50 values from cytotoxicity assays were not publicly available at the time of this publication.[1] Researchers are strongly encouraged to perform cytotoxicity testing in relevant cell lines to determine the therapeutic index.

Signaling Pathway

5-Nitro-1H-indazole-3-carbonitrile exerts its effects primarily through the inhibition of the Rho-kinase (ROCK) signaling pathway. This pathway is a critical regulator of actin cytoskeleton dynamics, cell adhesion, and smooth muscle contraction.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [file.medchemexpress.com](https://www.medchemexpress.com) [[file.medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for 5-Nitro-1H-indazole-3-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1632264#in-vitro-assay-protocols-for-5-nitro-1h-indazole-3-carbonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com